IUPAC name for 3-[(3-Chlorobenzyl)oxy]benzaldehyde

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Compound of Interest

Compound Name:	*3-[(3-Chlorobenzyl)oxy]benzaldehyde*
CAS No.:	*168084-95-5*
Cat. No.:	*B061052*

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Chemical Identity and Physicochemical Properties

3-[(3-Chlorobenzyl)oxy]benzaldehyde, also known by its IUPAC name 3-[(3-chlorophenyl)methoxy]benzaldehyde, is a bifunctional organic molecule.[1][2] The presence of both an aldehyde and a chloro-substituted benzyl ether moiety provides two distinct points for chemical modification, making it a versatile precursor in multi-step syntheses.

Table 1: Chemical Identifiers

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Identifier	Value	Source
Common Name	**3-[(3-Chlorobenzyl)oxy]benzaldehyde**	**[1]**
IUPAC Name	3-[(3-chlorophenyl)methoxy]benzaldehyde	[1][2]
CAS Number	168084-95-5	[1]
PubChem CID	3863426	[1]
Molecular Formula	$C_{14}H_{11}ClO_2$	[1][2]
Molecular Weight	246.69 g/mol	[1][2]
Canonical SMILES	C1=CC(=CC(=C1)Cl)COC2=CC=CC(=C2)C=O	[1][2]

| InChIKey | BCUFZCBDHLSTBG-UHFFFAOYSA-N |[1] |

Table 2: Computed Physicochemical Properties

Property	Value	Source
XLogP3	**3.5**	**[1]**
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	4	[1]
Polar Surface Area	26.3 Å²	[1]

| Heavy Atom Count | 17 |[1] |

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Note: Experimental data for properties such as melting and boiling points are not readily available in public databases. The values presented are computationally derived.

Synthesis and Purification

The most reliable and efficient method for preparing **3-[(3-Chlorobenzyl)oxy]benzaldehyde** is the Williamson ether synthesis. This classical S_n2 reaction involves the nucleophilic attack of a phenoxide ion on an alkyl halide.

2.1 Retrosynthetic Analysis & Mechanistic Rationale

The ether linkage is logically disconnected to reveal the two key synthons: 3-hydroxybenzaldehyde and 3-chlorobenzyl chloride (or bromide). The synthesis proceeds by deprotonating the hydroxyl group of 3-hydroxybenzaldehyde with a mild base to form a more nucleophilic phenoxide. This phenoxide then displaces the halide from 3-chlorobenzyl halide.

- Choice of Base: Potassium carbonate (K_2CO_3) is an ideal choice. It is sufficiently basic to deprotonate the phenol (pKa ≈ 10) but not so strong as to promote side reactions with the aldehyde. It is also inexpensive, easy to handle, and can be removed by simple filtration.
- Choice of Solvent: A polar aprotic solvent like acetonitrile (ACN) or N,N-dimethylformamide (DMF) is optimal. These solvents effectively solvate the potassium cation without solvating the phenoxide anion, thus enhancing its nucleophilicity. They also have sufficiently high boiling points to allow for heating, which accelerates the S_n2 reaction. A microwave-assisted protocol in acetonitrile has been shown to be effective for analogous reactions, significantly reducing reaction times.[3]

2.2 Recommended Synthetic Protocol

This protocol is designed as a self-validating system, with in-process checks to ensure reaction completion and purity.

Materials:

- 3-Hydroxybenzaldehyde
- 3-Chlorobenzyl chloride

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- Potassium carbonate (K_2CO_3), anhydrous
- Acetonitrile (ACN), anhydrous
- Ethyl acetate (EtOAc)
- Hexanes
- Deionized water
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

Step-by-Step Methodology:

- Reaction Setup: To a flame-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 3-hydroxybenzaldehyde (1.0 eq), potassium carbonate (1.5 eq), and anhydrous acetonitrile (approx. 10 mL per gram of 3-hydroxybenzaldehyde).
- Addition of Electrophile: Add 3-chlorobenzyl chloride (1.1 eq) to the stirring suspension.
- Reaction Execution: Heat the mixture to reflux (approx. 82°C) and maintain for 4-6 hours.
    - Expertise Note: The reaction progress should be monitored every hour by Thin Layer Chromatography (TLC) using a 3:1 Hexanes:Ethyl Acetate eluent. The disappearance of the 3-hydroxybenzaldehyde spot (visualized with UV light) indicates completion.
- Work-up & Isolation:
    - Cool the reaction mixture to room temperature.
    - Filter the solid K_2CO_3 and salts through a pad of Celite, washing the filter cake with a small amount of ethyl acetate.
    - Concentrate the filtrate under reduced pressure to obtain a crude oil or solid.
    - Dissolve the crude residue in ethyl acetate (20 mL).

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- Transfer the solution to a separatory funnel and wash sequentially with deionized water (2 x 20 mL) and brine (1 x 20 mL). The aqueous washes remove any remaining inorganic salts and DMF if it was used as a solvent.

- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

- Purification: Purify the crude material by flash column chromatography on silica gel, eluting with a gradient of 5% to 20% ethyl acetate in hexanes.

  - Trustworthiness Note: Fractions should be collected and analyzed by TLC to pool the pure product. This ensures the removal of unreacted starting material and any potential O- vs. C-alkylation byproducts.

- Final Product: Concentrate the pure fractions under vacuum to yield **3-[(3-Chlorobenzyl)oxy]benzaldehyde** as a white to off-white solid.

2.3 Synthesis and Purification Workflow Diagram

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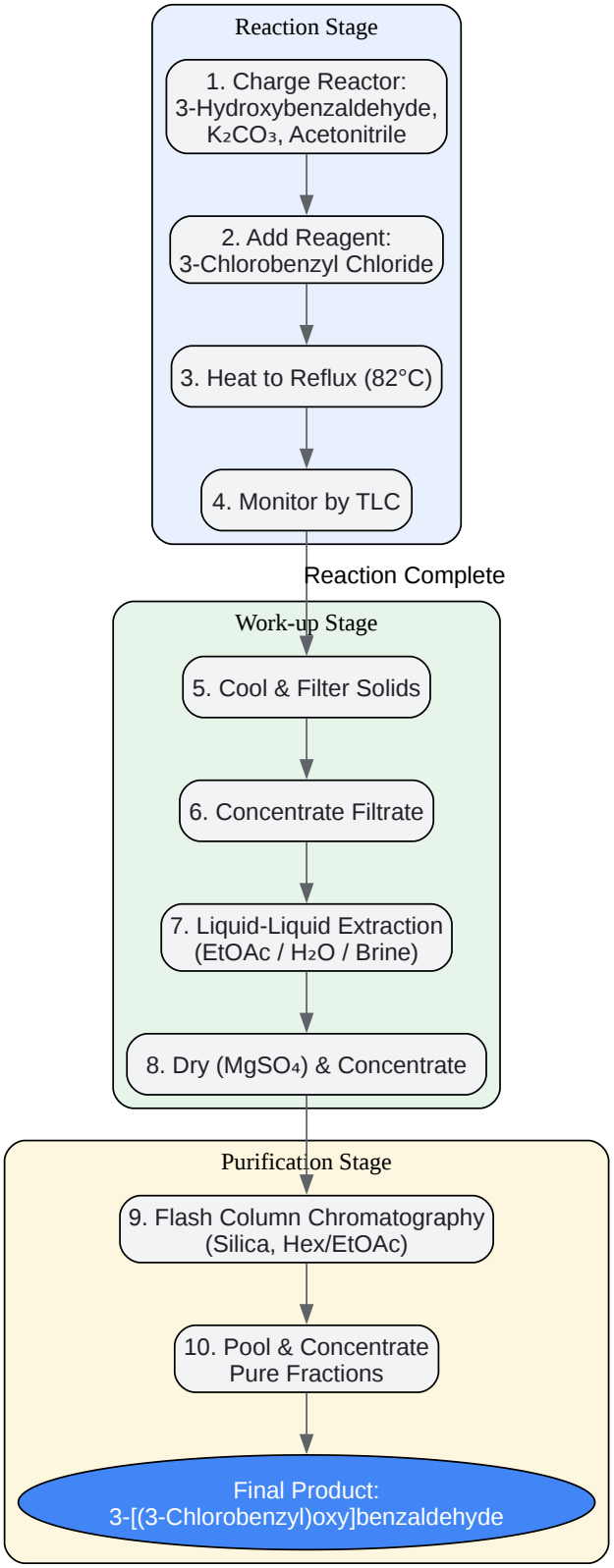

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Caption: Workflow for the synthesis and purification of the target compound.

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Analytical Characterization

A robust analytical profile is essential to confirm the identity and purity of the synthesized compound.

3.1 Spectroscopic Profile

- ^{1}H NMR Spectroscopy: The proton NMR spectrum provides definitive structural confirmation. The expected signals in $CDCl_3$ would include:
  - A singlet for the aldehyde proton (CHO) around δ 9.9-10.0 ppm.
  - A singlet for the two benzylic protons (-O-CH_2-Ar) around δ 5.1 ppm.
  - A series of multiplets in the aromatic region (δ 7.0-7.8 ppm) corresponding to the eight aromatic protons on the two distinct benzene rings. The substitution patterns will lead to predictable splitting.
- ^{13}C NMR Spectroscopy: The carbon spectrum would show 14 distinct signals, including:
  - A signal for the aldehyde carbonyl carbon (~192 ppm).
  - Signals for the 12 aromatic carbons (110-160 ppm), including the carbon bearing the ether oxygen (~159 ppm) and the carbon-chlorine bond (~135 ppm).
  - A signal for the benzylic carbon (~70 ppm).
- Infrared (IR) Spectroscopy: Key diagnostic peaks would confirm the presence of the functional groups.[4]
  - A strong, sharp carbonyl (C=O) stretch from the aldehyde at ~1700 cm^{-1}.
  - Two characteristic aldehyde C-H stretches around 2820 and 2720 cm^{-1}.
  - A C-O-C (ether) stretching band around 1250-1050 cm^{-1}.
  - Aromatic C=C stretching bands in the 1600-1450 cm^{-1} region.

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- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) would show a molecular ion peak $[M]^+$ at m/z 246 and an isotope peak $[M+2]^+$ at m/z 248 with an approximate 3:1 ratio, characteristic of a monochlorinated compound. A prominent fragment would be observed at m/z 125, corresponding to the chlorobenzyl cation $[ClC_6H_4CH_2]^+$.

Applications in Research and Drug Development

The primary value of **3-[(3-Chlorobenzyl)oxy]benzaldehyde** lies in its utility as a molecular scaffold for constructing novel therapeutic agents. The aldehyde can be readily transformed into a wide array of other functional groups (amines, alcohols, carboxylic acids, alkenes) or used in condensation reactions to build heterocyclic systems.

4.1 Case Study: A Scaffold for Aldehyde Dehydrogenase (ALDH) Inhibitors

Aldehyde dehydrogenases, particularly the ALDH1A3 isoform, are overexpressed in various cancer stem cells and are implicated in therapy resistance. Developing selective inhibitors for ALDH1A3 is a promising strategy in oncology.

A recent study focused on designing benzyloxybenzaldehyde derivatives as selective ALDH1A3 inhibitors.[5] While the exact 3-[(3-chlorobenzyl)oxy] isomer was not reported, structurally similar compounds like 4-((4-chlorobenzyl)oxy)benzaldehyde were synthesized and evaluated.[5] The study highlighted that the benzyloxybenzaldehyde core is crucial for binding to the enzyme's active site. The aldehyde functionality itself plays a role in the inhibitory mechanism, and substitutions on both aromatic rings are critical for modulating potency and selectivity.[5]

This demonstrates that **3-[(3-Chlorobenzyl)oxy]benzaldehyde** is an exemplary starting material for generating libraries of potential ALDH inhibitors for screening in cancer drug discovery programs.

4.2 Conceptual Signaling Pathway

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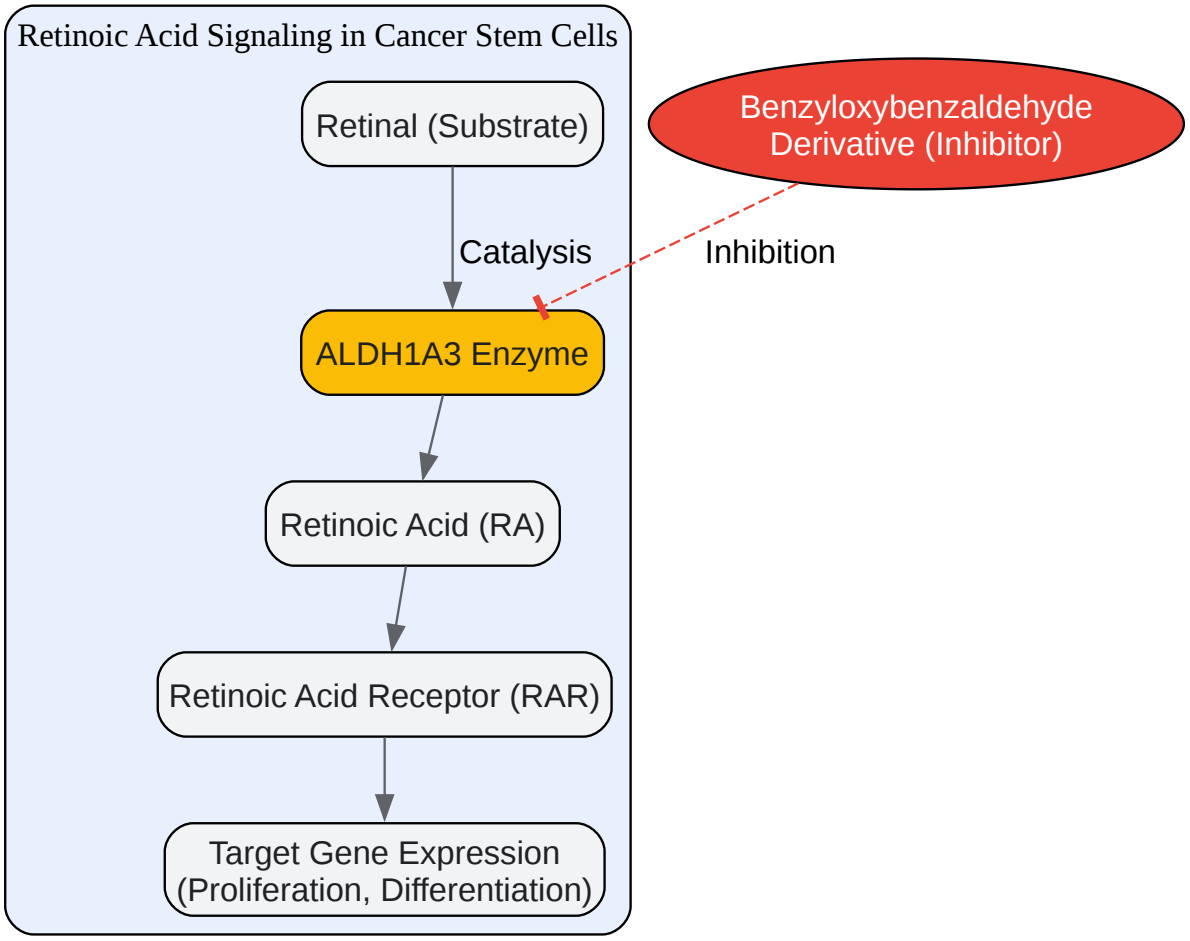

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Caption: Inhibition of the ALDH1A3 pathway by a benzyloxybenzaldehyde-based inhibitor.

Safety, Handling, and Storage

As no specific safety data sheet (SDS) is available for **3-[(3-Chlorobenzyl)oxy]benzaldehyde**, a conservative approach based on its constituent functional groups and related chemicals is mandatory. The compound should be handled as a potentially hazardous substance.

- Hazard Assessment: Based on data for benzaldehyde and substituted benzaldehydes, this compound is expected to be harmful if swallowed or inhaled, and may cause skin and eye irritation.[6][7][8] It is a combustible solid.[9]

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- Personal Protective Equipment (PPE): Standard laboratory PPE is required, including a lab coat, nitrile gloves, and chemical safety goggles.[6][10] All handling of the solid or its solutions should be performed inside a certified chemical fume hood to avoid inhalation of dust or vapors.[6]
- Handling and Storage: Avoid contact with skin, eyes, and clothing.[10] Wash hands thoroughly after handling. Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[7][10]
- First Aid Measures:
  - Skin Contact: Immediately wash with plenty of soap and water.[6]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6]
  - Inhalation: Move the person to fresh air.[7]
  - Ingestion: Rinse mouth. Do not induce vomiting.
  - In all cases of exposure, seek medical attention if symptoms persist.[10]

Conclusion

3-[(3-Chlorobenzyl)oxy]benzaldehyde is a well-defined chemical intermediate with significant potential for advanced synthetic applications. Its straightforward synthesis via Williamson etherification makes it readily accessible. The compound's true value is realized in its role as a versatile scaffold, particularly demonstrated by the relevance of the benzyloxybenzaldehyde motif in the design of targeted enzyme inhibitors for therapeutic applications. Adherence to rigorous analytical characterization and appropriate safety protocols is essential for its effective and safe utilization in a research and development setting.

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